

# Re-evaluation of Historical Data on Chromium Hexafluoride: A Comparative Analysis

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## Compound of Interest

Compound Name: *Chromium hexafluoride*

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The existence of **chromium hexafluoride** ( $\text{CrF}_6$ ), a compound that has been the subject of scientific debate for decades, has been largely refuted by modern experimental and theoretical studies. This guide provides a comprehensive re-evaluation of the historical data on  $\text{CrF}_6$ , comparing its purported properties with those of its confirmed lower fluoride, chromium pentafluoride ( $\text{CrF}_5$ ), and its group 6 counterparts, molybdenum hexafluoride ( $\text{MoF}_6$ ) and tungsten hexafluoride ( $\text{WF}_6$ ). This analysis is supported by a review of the experimental protocols that have been central to this re-evaluation.

## Comparative Analysis of Physicochemical Properties

The initial reports on **chromium hexafluoride** described it as a volatile yellow solid that is unstable above  $-100^\circ\text{C}$ .<sup>[1][2]</sup> However, subsequent and more sophisticated analyses have demonstrated that these observations likely correspond to chromium pentafluoride.<sup>[3][4]</sup> The table below summarizes the known properties of  $\text{CrF}_5$ ,  $\text{MoF}_6$ , and  $\text{WF}_6$ , alongside the historically reported and theoretical data for  $\text{CrF}_6$ .

Property	Chromium			
	Hexafluoride (CrF <sub>6</sub> ) (Hypothetical/ Disputed)	Chromium Pentafluoride (CrF <sub>5</sub> )	Molybdenum Hexafluoride (MoF <sub>6</sub> )	Tungsten Hexafluoride (WF <sub>6</sub> )
Formula Weight (g/mol)	165.987[1]	146.988[5]	209.94[6]	297.83[1]
Color	Yellow[1]	Red[5]	Colorless[6]	Colorless to pale yellow[1]
Appearance	Crystalline solid[1]	Crystalline solid[5]	Solid/Liquid/Gas[6]	Solid/Liquid/Gas[1]
Melting Point (°C)	-100 (decomposes)[1]	34[5]	17.5[6]	2.3[1]
Boiling Point (°C)	Not applicable	117[5]	34.0[6]	17.5[1]
Oxidation State of Metal	+6[1]	+5	+6[6]	+6[1]
Molecular Geometry	Octahedral (theoretical)[7]	Octahedral (in a 1D coordination polymer)[5]	Octahedral[6]	Octahedral[1]
Stability	Highly unstable, decomposes at low temperatures[1]	Thermally stable at room temperature[5]	Stable at room temperature[6]	Stable at room temperature[1]
Reactivity with Water	Expected to hydrolyze violently	Hydrolyzes readily[5]	Hydrolyzes[6]	Decomposes violently[1]

## Synthesis and Experimental Protocols

The purported synthesis of **chromium hexafluoride** involved the high-pressure fluorination of chromium metal at elevated temperatures, followed by rapid quenching.[4] However, it is now understood that these conditions favor the formation of chromium pentafluoride.[3][4] The

synthesis of the related, stable hexafluorides of molybdenum and tungsten is more straightforward.

## Synthesis of Chromium Pentafluoride (CrF<sub>5</sub>)

Reaction: The most common laboratory synthesis involves the direct fluorination of chromium metal or chromium(III) chloride with fluorine gas at elevated temperatures.[8]

Experimental Protocol:

- A mixture of potassium chloride and chromium(III) chloride is placed in a reaction vessel.
- Fluorine gas is passed over the mixture at a controlled rate.
- The reaction is typically carried out at temperatures between 300-400 °C.
- The volatile CrF<sub>5</sub> product is collected in a cold trap.

## Synthesis of Molybdenum Hexafluoride (MoF<sub>6</sub>) and Tungsten Hexafluoride (WF<sub>6</sub>)

Reaction: Both MoF<sub>6</sub> and WF<sub>6</sub> are synthesized by the direct reaction of the respective metal powder with fluorine gas.[1][3]

General Experimental Protocol:

- High-purity molybdenum or tungsten powder is placed in a suitable reactor (e.g., a nickel or Monel tube).
- A stream of dry fluorine gas is passed over the metal powder.
- The reaction is exothermic and the temperature is typically maintained between 350 and 400°C for tungsten and at around 60°C for molybdenum.[1][3]
- The resulting hexafluoride is volatile and is collected by condensation in a cold trap.
- Purification is typically achieved through fractional distillation.

## Matrix Isolation Infrared Spectroscopy

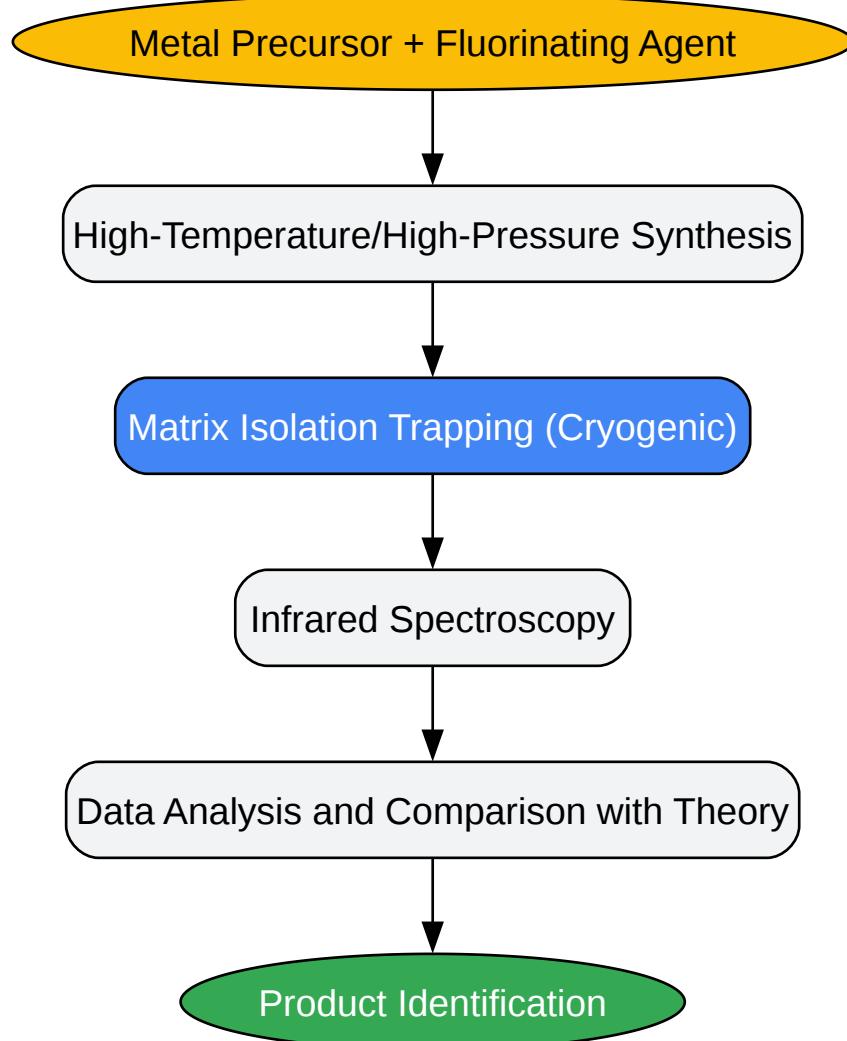
This technique has been pivotal in the re-evaluation of the existence of CrF<sub>6</sub>.<sup>[3][9]</sup> It involves trapping reactive species in an inert gas matrix at very low temperatures, allowing for their spectroscopic characterization.

Experimental Workflow:

- A gaseous mixture of the precursor (e.g., chromium vapor and fluorine) and a large excess of an inert gas (e.g., argon or neon) is prepared.
- This mixture is directed onto a cryogenic window (typically cooled to around 4-12 K).
- The reactive species are trapped and isolated within the solid inert gas matrix.
- Infrared spectra of the isolated molecules are then recorded.
- The experimental spectra are compared with theoretical spectra obtained from quantum-chemical calculations to identify the trapped species.

## Visualizing the Re-evaluation and Experimental Workflow

The following diagrams, generated using the DOT language, illustrate the logical progression of the re-evaluation of **chromium hexafluoride**'s existence and a typical experimental workflow for the synthesis and characterization of unstable metal fluorides.



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